

Hexachlorodisilane: A Comprehensive Material Safety Data Sheet (MSDS) Technical Guide

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Compound of Interest

Compound Name: Hexachlorodisilane

Cat. No.: B081481

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This technical guide provides an in-depth overview of the material safety data for **Hexachlorodisilane** (HCDS), tailored for researchers, scientists, and professionals in drug development. It covers essential safety information, physical and chemical properties, toxicological data, and handling procedures.

Chemical Identification and Physical Properties

Hexachlorodisilane (CAS No: 13465-77-5) is a colorless liquid with an acrid odor similar to hydrogen chloride.^{[1][2]} It is a crucial precursor in chemical vapor deposition processes for producing silicon-containing films.^{[3][4]}

Table 1: Physical and Chemical Properties of **Hexachlorodisilane**

Property	Value	Source(s)
Molecular Formula	Cl ₆ Si ₂	[5][6]
Molecular Weight	268.89 g/mol	[5][6][7]
Appearance	Clear colorless to straw-colored liquid	[2][5]
Odor	Acrid, similar to hydrogen chloride	[2]
Boiling Point	144-146 °C	[1][3][5]
Melting Point	< 0 °C	[3]
Density	1.562 g/mL at 25 °C	[1][3][5]
Vapor Pressure	12 mm Hg at 40 °C	[5]
Vapor Density	9.2	[5]
Flash Point	78 °C	[3]
Refractive Index	1.475	[1][2]
Solubility	Soluble in chloroform, dichloromethane, benzene, THF. Reacts violently with water and alcohols.	[1][3]

Hazard Identification and Toxicological Data

Hexachlorodisilane is classified as a hazardous substance.[7] It is corrosive and water-reactive, posing significant risks if not handled properly.[5] The primary hazard stems from its violent reaction with water, moisture, or steam, which produces hydrogen chloride gas.[2][5][7]

Table 2: Toxicological Data for **Hexachlorodisilane**

Parameter	Value	Source(s)
Acute Toxicity Estimate (ATE), Oral	238.000 mg/kg body weight	[8]
Acute Toxicity Estimate (ATE), Vapors	1.680 mg/l/4h	[8]
Acute Toxicity Estimate (ATE), Dust/Mist	1.680 mg/l/4h	[8]

Health Effects:

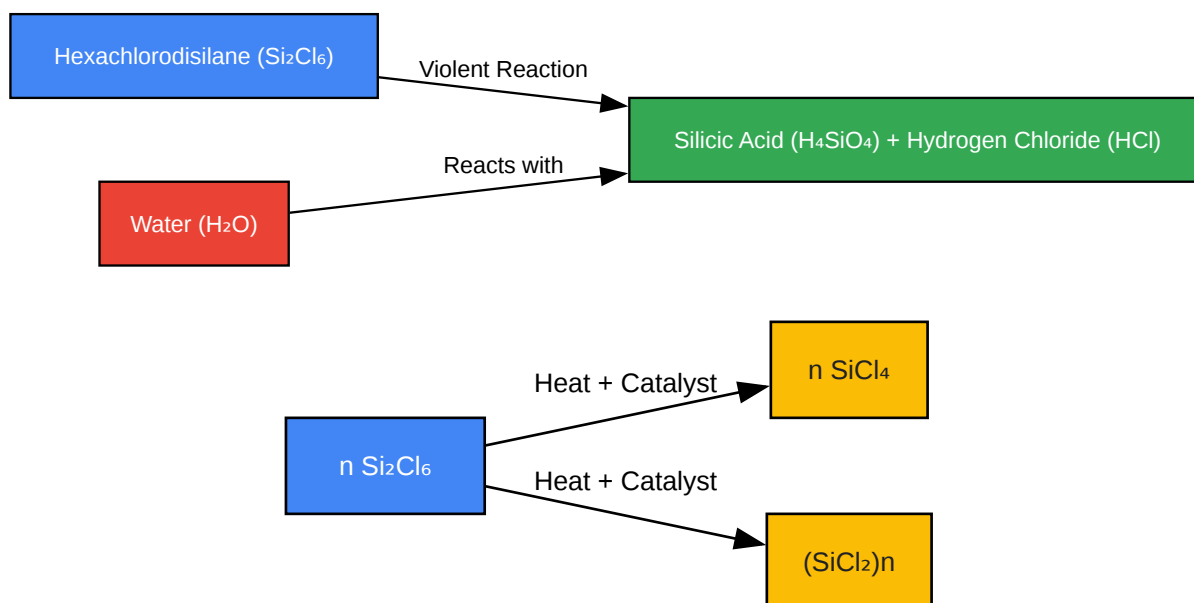
- Eye Contact: Causes severe eye burns and can lead to serious, potentially irreversible damage or blindness.[5][7] Vapors and mists are extremely irritating.[7]
- Skin Contact: Causes severe skin burns.[5][7] Contact with acidic corrosives can result in deep burns that heal slowly.[7]
- Inhalation: Causes chemical burns to the respiratory tract.[5] Inhalation of vapors may lead to lung edema (fluid in the lungs).[7] It may also cause respiratory irritation.[2][8]
- Ingestion: May cause severe and permanent damage to the digestive tract, including burns to the mouth, throat, and esophagus.[5][7]

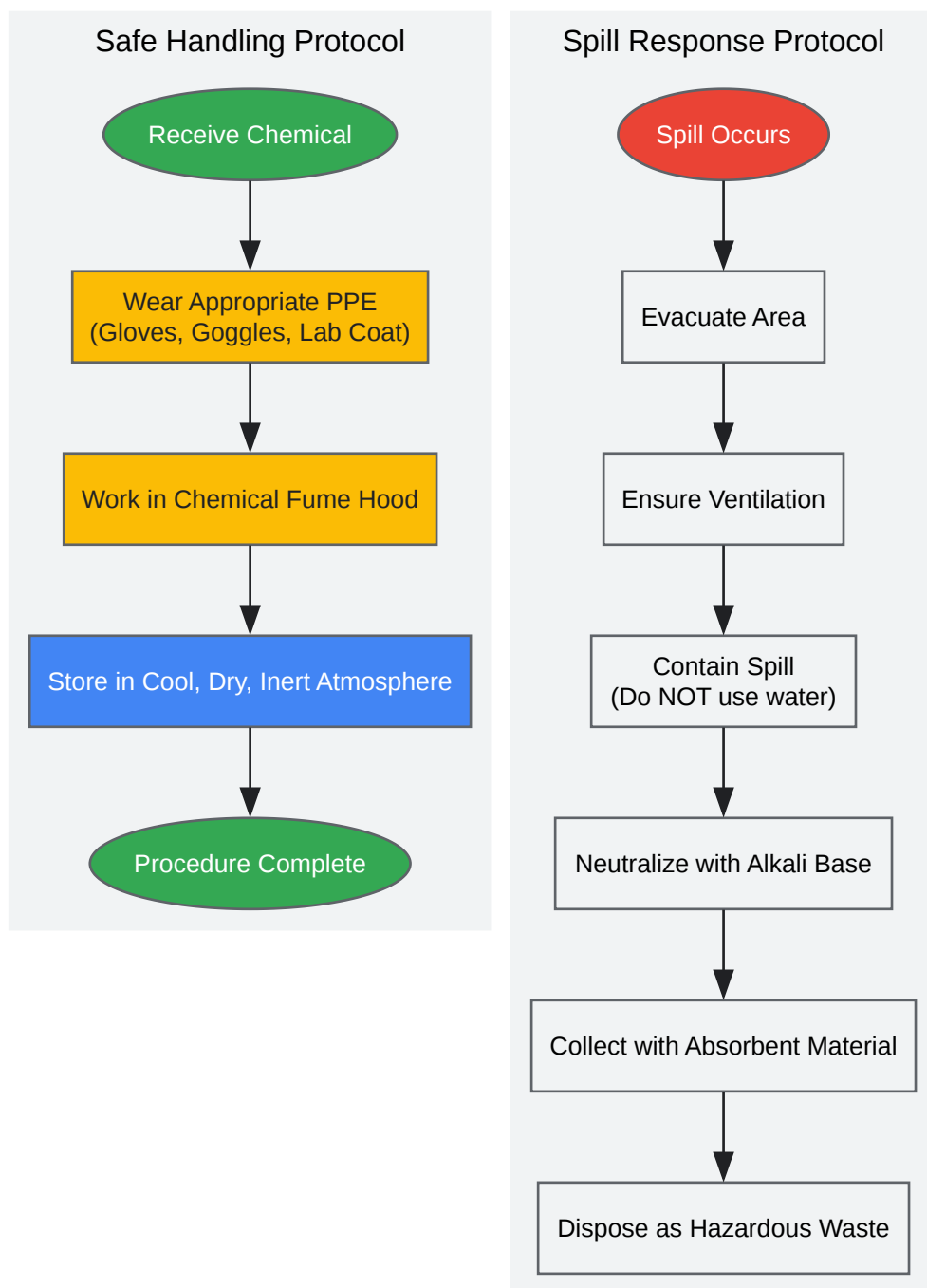
Experimental Protocols: Detailed experimental protocols for the determination of the acute toxicity values (e.g., LD50, LC50) are not provided in the reviewed safety data sheets. These values are typically determined through standardized tests, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. For example, OECD Test Guideline 401 (Acute Oral Toxicity), 402 (Acute Dermal Toxicity), and 403 (Acute Inhalation Toxicity) would be the standard methodologies employed.

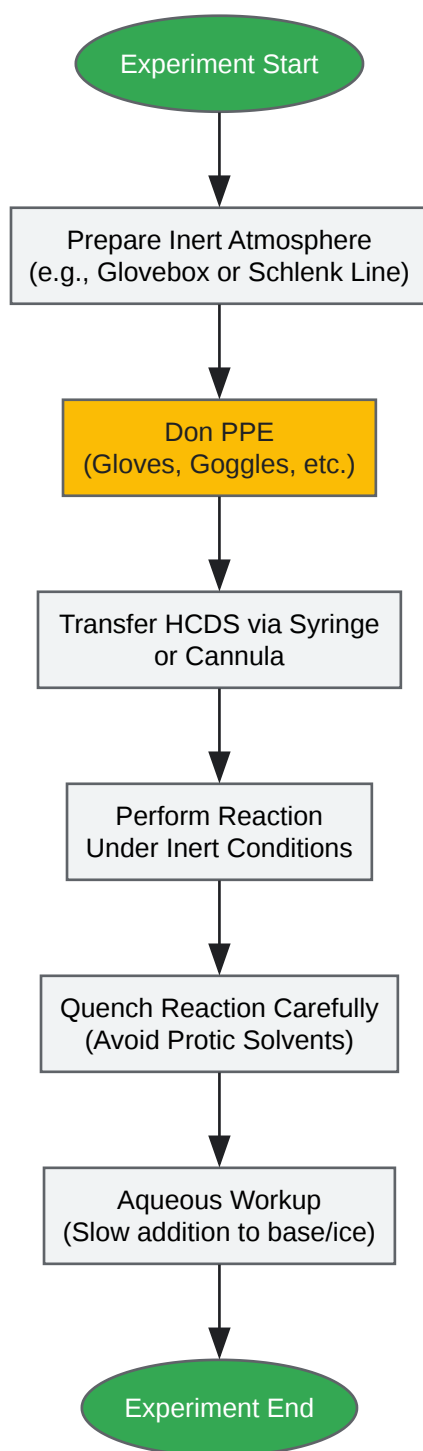
Reactivity and Stability

Hexachlorodisilane is stable in sealed, corrosion-resistant containers under a dry, inert atmosphere.[2] However, it is highly reactive with certain substances and conditions.

- Reaction with Water: Reacts violently with water or moisture to produce hydrogen chloride.
[2][7]
- Incompatible Materials: Avoid contact with acids, alcohols, oxidizing agents, and strong bases.[1][2][8]
- Hazardous Decomposition: When exposed to water or open flame, it can produce irritating fumes of hydrogen chloride and organic acid vapors.[2][8]
- Thermal Stability: It can ignite in the air when heated to temperatures above 150°C.[2][8]
- Shock Sensitivity: There are reports of shock-sensitive detonations after long-term storage (greater than one year), especially when there is evidence of package seal deterioration and partial hydrolysis.[2][8][9]







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